

Application Notes and Protocols for High-Efficiency 4CzTPN-based OLEDs

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Compound of Interest

| | |
|----------------|--------------|
| Compound Name: | 4CzTPN |
| CAS No.: | 1416881-53-2 |
| Cat. No.: | B3027859 |

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed guide to the architecture, fabrication, and characterization of high-efficiency Organic Light-Emitting Diodes (OLEDs) utilizing the thermally activated delayed fluorescence (TADF) emitter 2,3,5,6-tetrakis(carbazol-9-yl)-1,4-dicyanobenzene (**4CzTPN**). The protocols outlined below are synthesized from established research to facilitate the development of next-generation OLED technologies.

Introduction to 4CzTPN and Thermally Activated Delayed Fluorescence (TADF)

4CzTPN is a prominent metal-free organic emitter known for its exceptional performance in OLEDs. Its high efficiency stems from the TADF mechanism, which enables the harvesting of both singlet and triplet excitons for light emission. In conventional fluorescent OLEDs, only singlet excitons (25% of the total) can emit light, limiting the internal quantum efficiency (IQE). TADF emitters like **4CzTPN** possess a small energy gap between their lowest singlet (S_1) and triplet (T_1) excited states. This small gap allows for efficient reverse intersystem crossing

(RISC), where non-emissive triplet excitons can be converted into emissive singlet excitons through thermal energy, pushing the theoretical IQE towards 100%.^{[1][2]}

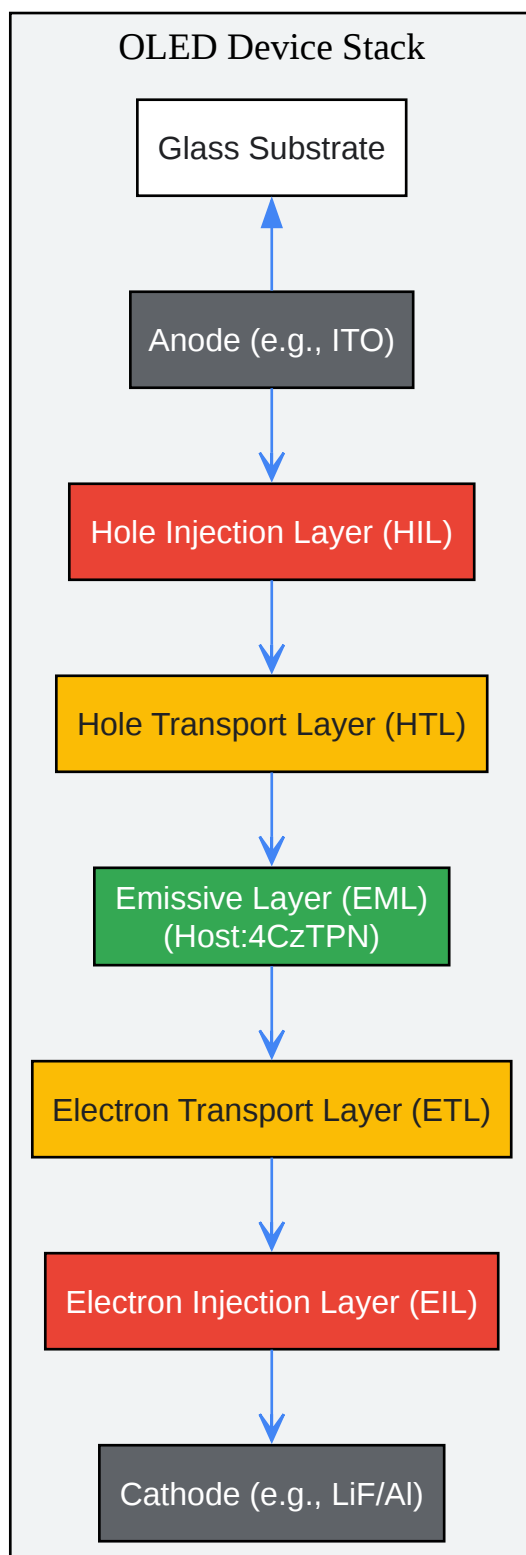
Device Architecture for High-Efficiency 4CzTPN OLEDs

A typical high-efficiency **4CzTPN**-based OLED employs a multi-layer structure to ensure balanced charge injection, transport, and recombination within the emissive layer (EML). Each layer is composed of a specific organic material chosen for its energy levels and charge transport properties.

A common device architecture is as follows:

- Anode: Indium Tin Oxide (ITO) on a glass substrate for its transparency and conductivity.
- Hole Injection Layer (HIL): Facilitates the injection of holes from the anode.
- Hole Transport Layer (HTL): Transports holes from the HIL to the emissive layer.
- Emissive Layer (EML): The heart of the OLED, where electrons and holes recombine to form excitons and emit light. In this case, it consists of a host material doped with **4CzTPN**.
- Electron Transport Layer (ETL): Transports electrons from the cathode to the emissive layer.
- Electron Injection Layer (EIL): Facilitates the injection of electrons from the cathode.
- Cathode: A low work function metal, such as aluminum (Al), often with a thin layer of lithium fluoride (LiF) to enhance electron injection.

Below is a diagram illustrating the general device architecture.



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General multilayer OLED device architecture.

Data Presentation: Performance of 4CzTPN-based OLEDs

The following table summarizes the performance of various reported high-efficiency green and blue TADF OLEDs using **4CzTPN** or its isomer 4CzIPN as the emitter. The choice of host material is critical for achieving high efficiency and balanced charge transport.

| Emitter | Host Material | Max EQE (%) | Current Eff. (cd/A) | Power Eff. (lm/W) | Turn-on Voltage (V) |
|---------|---------------|-------------|---------------------|-------------------|---------------------|
| 4CzIPN | m-CzPym | 31.5 | 100.2 | 95.6 | - |
| 4CzIPN | p-CzPym | >28.0 | - | 116.5 | 2.5 |
| 4CzIPN | CBP | 16.0 | - | - | 2.5 |
| 4CzIPN | 9CzAcPy | 29.5 | - | - | - |
| 4CzIPN | mCBP:5 wt% | 17.0 | 49.0 | - | - |

- EQE: External Quantum Efficiency
- CBP: 4,4'-N,N'-dicarbazole-biphenyl
- m-CzPym & p-CzPym: Bipolar host materials[3]
- 9CzAcPy: A host material suitable for solution processing[4]
- mCBP: 1,3-bis(N-carbazolyl)benzene[5]

Experimental Protocols

OLED Fabrication Protocol (Solution-Processing)

This protocol describes a general method for fabricating **4CzTPN**-based OLEDs via solution processing, which is a cost-effective alternative to vacuum deposition.

1. Substrate Preparation: a. Begin with pre-patterned Indium Tin Oxide (ITO) coated glass substrates. b. Clean the substrates sequentially in ultrasonic baths of deionized water, acetone,

and isopropanol for 15 minutes each. c. Dry the substrates with a stream of high-purity nitrogen gas. d. Immediately transfer the substrates to a UV-ozone cleaner and treat for 20 minutes to remove organic residues and increase the work function of the ITO.

2. Hole Injection Layer Deposition: a. Prepare a solution of Poly(3,4-ethylenedioxythiophene) polystyrene sulfonate (PEDOT:PSS). b. Spin-coat the PEDOT:PSS solution onto the cleaned ITO substrate at 3000-5000 rpm for 60 seconds. c. Anneal the substrates on a hotplate at 120-150°C for 15 minutes in a nitrogen-filled glovebox to remove residual water.

3. Emissive Layer Deposition: a. Prepare a solution of the host material and **4CzTPN** in a suitable organic solvent (e.g., chloroform or chlorobenzene). The doping concentration of **4CzTPN** is a critical parameter and typically ranges from 5 wt% to 15 wt%.^{[5][6]} b. Spin-coat the EML solution onto the PEDOT:PSS layer inside the glovebox. The spin speed and time should be optimized to achieve the desired layer thickness (typically 30-50 nm). c. Anneal the substrate at 80-100°C for 10 minutes to remove the solvent.

4. Electron Transport and Injection Layer Deposition: a. The ETL and EIL are typically deposited via thermal evaporation in a vacuum chamber ($< 10^{-6}$ Torr). b. Deposit the electron transport material (e.g., B4PyMPM) at a rate of 1-2 Å/s to a thickness of 30-50 nm.^[6] c. Subsequently, deposit a thin layer of an electron injection material, such as Lithium Fluoride (LiF), at a rate of 0.1-0.2 Å/s to a thickness of 0.8-1 nm.^[6]

5. Cathode Deposition: a. Without breaking the vacuum, deposit the metal cathode, typically Aluminum (Al), at a rate of 5-10 Å/s to a thickness of 100-120 nm.

6. Encapsulation: a. To prevent degradation from moisture and oxygen, encapsulate the device using a glass lid and UV-curable epoxy resin inside the glovebox.

OLED Characterization Protocol

1. Electrical Characterization: a. Use a source meter unit (e.g., Keithley 2400) to measure the current density-voltage-luminance (J-V-L) characteristics of the device. b. The luminance and CIE coordinates can be measured using a calibrated photometer or a spectroradiometer. c. The turn-on voltage is typically defined as the voltage at which the luminance reaches 1 cd/m².^[6]

2. Optical Characterization: a. Measure the electroluminescence (EL) spectra of the OLED at different driving voltages using a spectroradiometer. b. The External Quantum Efficiency (EQE)

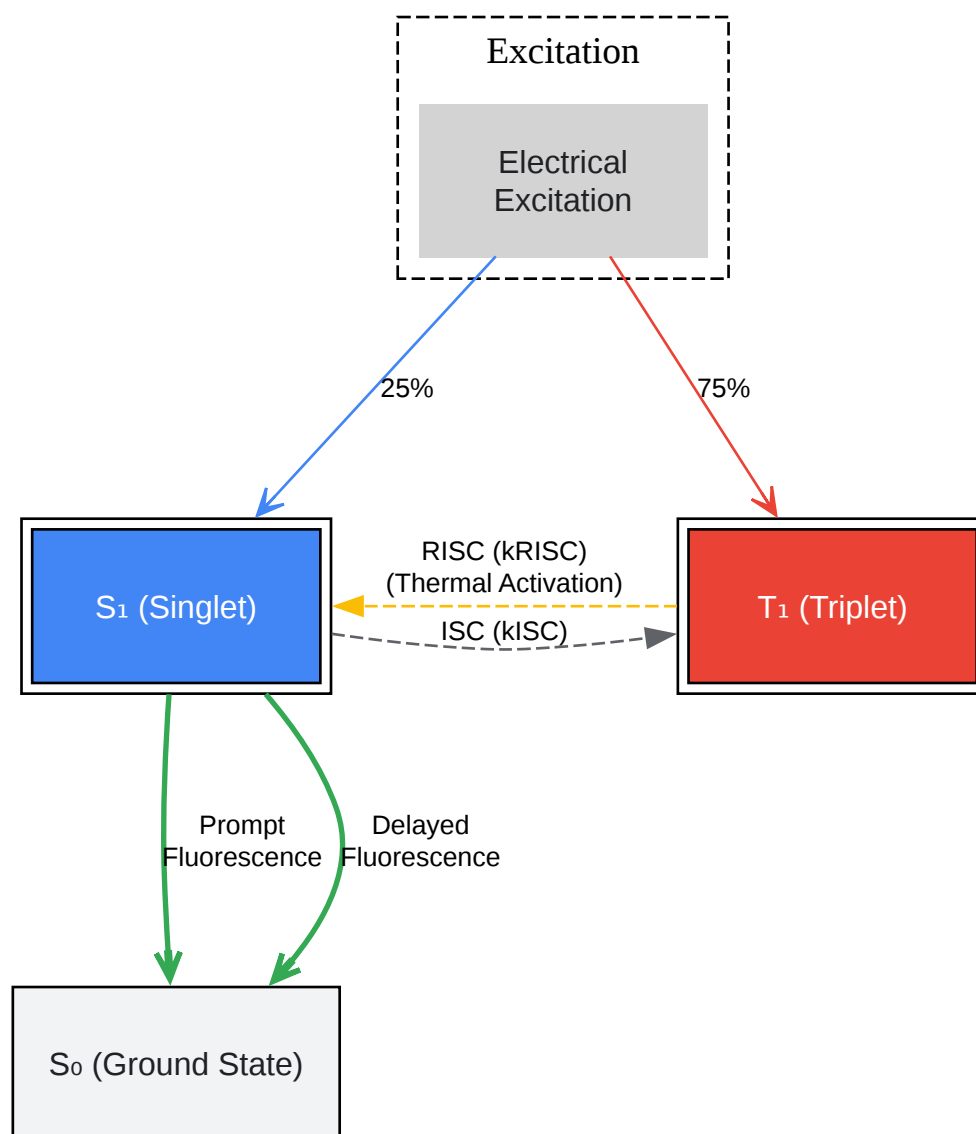
can be calculated from the luminance, current density, and EL spectrum, assuming a Lambertian emission profile.

3. Lifetime Measurement: a. To assess the operational stability, subject the device to a constant current density and monitor the luminance over time. b. The device lifetime (e.g., LT_{50} or LT_{90}) is the time it takes for the luminance to decrease to 50% or 90% of its initial value, respectively.

[7]

Mechanism Visualization: Thermally Activated Delayed Fluorescence (TADF)

The high efficiency of **4CzTPN** is attributed to the TADF mechanism, which is illustrated in the diagram below.



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Energy diagram of the TADF mechanism.

Upon electrical excitation, both singlet (S_1) and triplet (T_1) excitons are formed in a 1:3 ratio. The S_1 excitons decay radiatively to the ground state (S_0), producing prompt fluorescence. Due to the small energy gap between S_1 and T_1 , the T_1 excitons can undergo Reverse Intersystem Crossing (RISC) to the S_1 state, a process that is facilitated by thermal energy. These up-converted excitons then also decay to the ground state, resulting in delayed fluorescence. This cycle of ISC and RISC allows for the harvesting of triplet excitons, leading to a significant enhancement in the overall efficiency of the OLED.^[1]

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